

physical properties of 2-Methoxynaphthalene-d7

melting and boiling point

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxynaphthalene-d7

Cat. No.: B567590

[Get Quote](#)

Technical Guide: Physicochemical Properties of 2-Methoxynaphthalene-d7

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available data on the physical properties of **2-Methoxynaphthalene-d7**, with a specific focus on its melting and boiling points. Due to the limited availability of experimental data for the deuterated compound, this guide also includes data for the non-deuterated analogue, 2-Methoxynaphthalene, for comparative purposes and discusses the theoretical impact of deuteration on these properties.

Core Physical Properties

Direct experimental values for the melting and boiling points of **2-Methoxynaphthalene-d7** are not readily available in published literature. However, the physical state of **2-Methoxynaphthalene-d7** is confirmed to be a solid at standard conditions.^[1]

For reference and comparison, the well-documented physical properties of the non-deuterated 2-Methoxynaphthalene (CAS 93-04-9) are summarized below.

Data Presentation: Physical Properties of 2-Methoxynaphthalene

Property	Value	Source(s)
Melting Point	70-73 °C	[2]
73-75 °C	[3]	
72 °C	[4]	
Boiling Point	274 °C	[2] [3] [4] [5]
Physical Description	White to off-white crystalline solid	[1]

The Isotopic Effect of Deuterium on Physical Properties

The substitution of protium (^1H) with deuterium (^2H) in a molecule, known as deuteration, can lead to slight changes in its physical properties. These changes are primarily due to the greater mass of deuterium, which can affect intermolecular forces.

- **Boiling Point:** Generally, deuterated compounds exhibit a slightly higher boiling point than their non-deuterated counterparts. This is attributed to the increased molecular weight and subtle changes in the polarizability of C-D bonds compared to C-H bonds, leading to stronger van der Waals interactions that require more energy to overcome.
- **Melting Point:** The effect of deuteration on the melting point is less predictable. It depends on the specific molecular structure and how the isotopic substitution affects the crystal lattice packing. The change is typically small, but can be either an increase or a decrease.

Given these principles, it is expected that the melting and boiling points of **2-Methoxynaphthalene-d7** would be very close to those of 2-Methoxynaphthalene, with the boiling point likely being marginally higher.

Experimental Protocols: Synthesis of 2-Methoxynaphthalene

While a specific protocol for **2-Methoxynaphthalene-d7** is not detailed in the search results, the synthesis would follow the same well-established methods for preparing 2-Methoxynaphthalene, with the crucial difference being the use of a deuterated starting material. The most common method is the Williamson ether synthesis, involving the methylation of 2-naphthol.

Principle: A deuterated 2-naphthol (2-naphthol-d7) is deprotonated by a base to form the corresponding naphthoxide, which then acts as a nucleophile to attack a methylating agent, such as dimethyl sulfate or methyl iodide, yielding **2-Methoxynaphthalene-d7**.

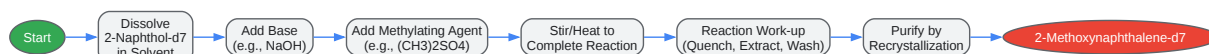
General Experimental Protocol (adapted from the synthesis of 2-Methoxynaphthalene):

- **Dissolution:** Dissolve deuterated 2-naphthol in an appropriate solvent, such as aqueous sodium hydroxide or an alcohol.
- **Deprotonation:** Add a base (e.g., sodium hydroxide) to the solution to deprotonate the hydroxyl group of the deuterated 2-naphthol, forming the deuterated 2-naphthoxide.
- **Methylation:** Introduce a methylating agent (e.g., dimethyl sulfate or methyl iodide) to the reaction mixture. The reaction is typically stirred at room temperature or gently heated to drive it to completion.
- **Work-up:** After the reaction is complete, the mixture is worked up to isolate the product. This may involve quenching the reaction, extracting the product into an organic solvent, and washing the organic layer to remove impurities.
- **Purification:** The crude **2-Methoxynaphthalene-d7** is then purified, commonly by recrystallization from a suitable solvent like ethanol, to yield the final product.

The progress of the reaction and the purity of the final product would be monitored by standard analytical techniques such as Thin Layer Chromatography (TLC), Nuclear Magnetic Resonance (NMR) spectroscopy, and Mass Spectrometry (MS). The melting point of the purified product would then be determined using a melting point apparatus.

Mandatory Visualization: Synthesis Workflow

The logical workflow for the synthesis of **2-Methoxynaphthalene-d7** can be represented by the following diagram.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **2-Methoxynaphthalene-d7**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn isotopes.com [cdn isotopes.com]
- 2. 93-04-9 CAS MSDS (2-Methoxynaphthalene) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. 2-Methoxynaphthalene - kinfon pharmachem co.,ltd [echemix.com]
- 4. 2-Methoxynaphthalene | C₁₁H₁₀O | CID 7119 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-Methoxynaphthalene | 93-04-9 [chemicalbook.com]
- To cite this document: BenchChem. [physical properties of 2-Methoxynaphthalene-d7 melting and boiling point]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b567590#physical-properties-of-2-methoxynaphthalene-d7-melting-and-boiling-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com